

Personal protective equipment for handling 1-(4-Bromophenyl)cyclobutanecarboxylic acid

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Compound of Interest

Compound Name:	1-(4-Bromophenyl)cyclobutanecarboxylic acid
Cat. No.:	B176679

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Essential Safety and Handling Guide for 1-(4-Bromophenyl)cyclobutanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1-(4-Bromophenyl)cyclobutanecarboxylic acid** (CAS No. 151157-49-2). Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical Identifier and Hazard Information

Chemical Name	1-(4-Bromophenyl)cyclobutanecarboxylic acid
CAS Number	151157-49-2
Molecular Formula	C11H11BrO2
Molecular Weight	255.11
Physical State	Solid, Powder
Signal Word	Warning
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
Precautionary Statements	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P305+P351+P338, P332+P317, P362+P364, P403+P233, P405, P501

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against chemical exposure. The following table outlines the required PPE for handling **1-(4-Bromophenyl)cyclobutanecarboxylic acid**.

Body Part	Personal Protective Equipment (PPE)
Hands	Chemical-resistant gloves: Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or holes before use. Change gloves frequently and immediately if contaminated.
Eyes/Face	Safety glasses with side shields or safety goggles: These are mandatory to protect against dust particles and splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body	Laboratory coat: A flame-retardant lab coat should be worn at all times. Ensure it is fully buttoned. For large-scale operations, consider a chemical-resistant apron or suit.
Respiratory	NIOSH-approved respirator: Use a respirator with a particulate filter (N95 or better) when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust. Ensure proper fit testing and training.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol minimizes the risk of exposure and contamination.

1. Engineering Controls:

- Always handle **1-(4-Bromophenyl)cyclobutanecarboxylic acid** in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.[\[1\]](#)

2. Personal Protective Equipment (PPE) Donning:

- Before entering the designated handling area, don all required PPE as specified in the table above.

3. Weighing and Transfer:

- When weighing the solid, do so in a fume hood or a balance enclosure to contain any airborne particles.
- Use a spatula or other appropriate tool for transferring the solid. Avoid creating dust.
- Close the container tightly after use.[2]

4. Solution Preparation:

- If preparing a solution, add the solid to the solvent slowly while stirring to avoid splashing.
- Ensure the process is conducted within the fume hood.

5. Post-Handling:

- After handling, decontaminate the work area with an appropriate solvent and cleaning agent.
- Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles/face shield, then lab coat).
- Wash hands thoroughly with soap and water after removing gloves.[2][3]

Disposal Plan

Proper disposal of chemical waste is critical for environmental protection and regulatory compliance.

1. Waste Segregation:

- All solid waste contaminated with **1-(4-Bromophenyl)cyclobutanecarboxylic acid** (e.g., weighing paper, contaminated gloves, paper towels) should be placed in a designated, labeled hazardous waste container for halogenated organic compounds.
- Solutions containing this compound should be collected in a separate, labeled liquid hazardous waste container for halogenated organic waste.

2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**1-(4-Bromophenyl)cyclobutanecarboxylic acid**," and the associated hazards (e.g.,

"Harmful," "Irritant").

3. Storage:

- Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.

4. Final Disposal:

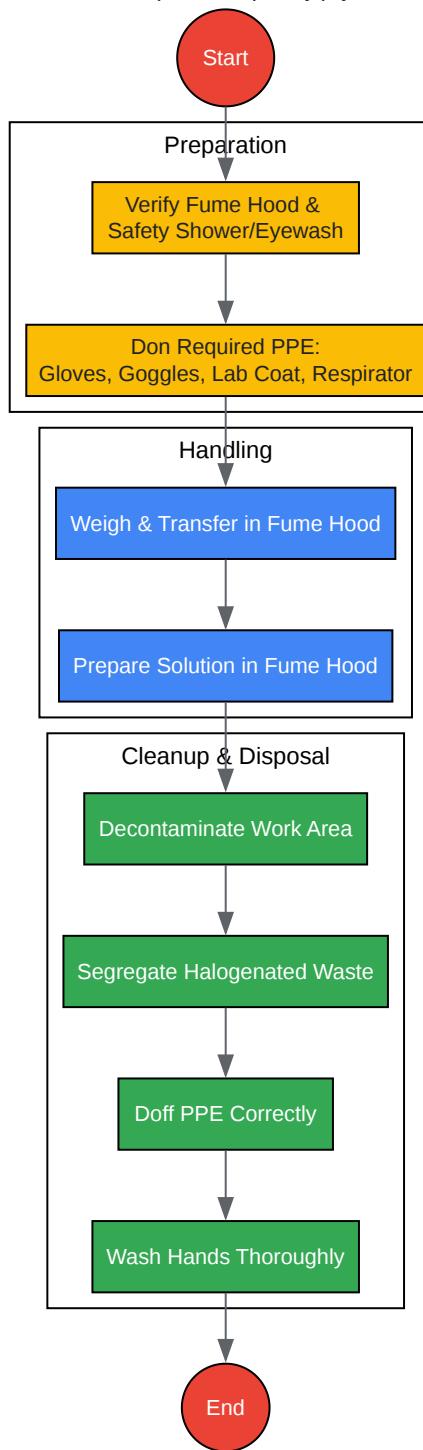
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[\[4\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)

Emergency Procedures

Incident	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. [1] Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air. [2] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [2] Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled hazardous waste container. For large spills, contact your institution's EHS for assistance.

Diagrams

Safe Handling Workflow for 1-(4-Bromophenyl)cyclobutanecarboxylic Acid

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Caption: Safe Handling Workflow Diagram.

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